

Publish Comparison Guide: LCMS

Fragmentation of 2-Bromo-5-cyclopropoxy-4-nitropyridine

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Compound of Interest

Compound Name: 2-Bromo-5-cyclopropoxy-4-nitropyridine

Cat. No.: B14826741

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Executive Summary

2-Bromo-5-cyclopropoxy-4-nitropyridine (

) presents a unique mass spectral signature defined by the interplay between its halogenated core, labile ether side chain, and nitro group. Accurate identification requires distinguishing its fragmentation from common synthetic analogs (e.g., methoxy derivatives or chloro-analogs).^[1]

This guide establishes the Cyclopropyl-Specific Neutral Loss (

42 Da) and the Bromine Isotope Signature (1:1) as the primary critical quality attributes (CQAs) for LCMS validation.

LCMS Spectral Characteristics

Precursor Ion Properties (MS1)

Under Electrospray Ionization (ESI) in positive mode, the molecule forms a stable protonated pseudomolecular ion

- Monoisotopic Mass (m/z): 257.96 Da
- Observed m/z : 258.97 m/z
- Isotopic Pattern: The presence of a single bromine atom confers a characteristic 1:1 doublet separated by 2 Da.
 - peak: 258.97 m/z (100% relative abundance)
 - peak: 260.97 m/z (~98% relative abundance)
 - Note: This doublet is the first checkpoint for structural verification.

Fragmentation Pathways (MS2)

Collision-Induced Dissociation (CID) triggers specific cleavage events driven by the stability of the resulting product ions.

Pathway A: Cyclopropyl Ether Cleavage (Diagnostic)

The most chemically labile bond is the ether linkage. Cyclopropyl ethers in ESI+ typically undergo a rearrangement leading to the neutral loss of propene (

-).
- Transition: m/z
 - Mechanism: Hydrogen transfer to the pyridine oxygen followed by elimination of neutral propene (42 Da).

- Result: Formation of the 2-bromo-5-hydroxy-4-nitropyridine cation. This is the Base Peak in most collision energies.

Pathway B: Nitro Group Loss

Nitroaromatics often lose the nitro group, either as a neutral radical (

, 46 Da) or via rearrangement to lose

(30 Da).

- Transition:

m/z (Loss of

)

- Secondary Loss: The resulting ion may further degrade via ring opening.

Pathway C: Combined Loss

High-energy collisions (CE > 35 eV) produce ions lacking both the side chain and the nitro group.

- Transition:

m/z (Sequential loss of

then

).

Comparative Analysis: Alternatives & Analogs

To ensure specificity, the target molecule is compared against two common structural alternatives: its Methoxy Analog (a potential synthetic byproduct) and its Chloro Analog (a cheaper starting material variant).

Table 1: Comparative Mass Spectral Fingerprint

Feature	Target Molecule (Cyclopropoxy-Br)	Alternative A (Methoxy-Br)	Alternative B (Cyclopropoxy-Cl)
Formula			
m/z	258.97 / 260.97	232.96 / 234.96	215.02 / 217.02
Isotope Ratio	1:1 (Doublet)	1:1 (Doublet)	3:1 (Doublet)
Primary Neutral Loss	42 Da (Propene)	15 Da (Methyl) or 28 Da (CO)	42 Da (Propene)
Diagnostic Fragment	216.97 m/z (Hydroxy- core)	217.96 m/z (Hydroxy- core)	173.02 m/z (Hydroxy- core)
Differentiation Logic	Unique mass + 42 loss. [2]	Mass shift (-26 Da) + lack of 42 loss.	Distinct Cl isotope pattern (3:1). [1]

Key Insight: If you observe a mass shift of -26 Da from expected, you likely have the methoxy impurity (formed by solvent exchange in methanol). If the isotope pattern changes from 1:1 to 3:1, the bromine has been substituted by chlorine.

Experimental Protocol (Self-Validating)

Methodology: High-Resolution LC-MS/MS

Objective: Confirm identity and purity of **2-Bromo-5-cyclopropoxy-4-nitropyridine**.

1. Sample Preparation:

- Dissolve 1 mg of sample in 1 mL Acetonitrile (ACN).
- Dilute 1:100 with 50:50 ACN:Water + 0.1% Formic Acid.
- Validation Check: Final concentration should be ~10 µg/mL.

2. Chromatographic Separation:

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Why: The cyclopropyl group increases lipophilicity compared to the hydroxy-impurity, ensuring separation.

3. Mass Spectrometry Parameters (ESI+):

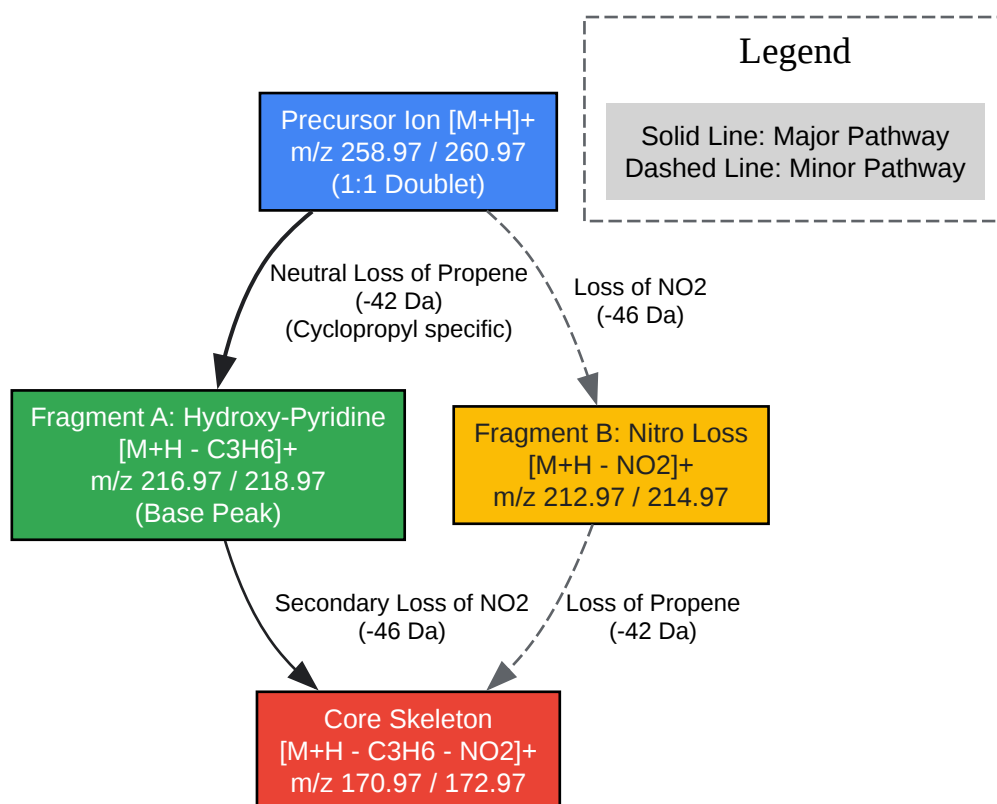
- Source: Electrospray Ionization (Positive Mode).^{[1][3]}
- Capillary Voltage: 3500 V.
- Fragmentor Voltage: 100 V (Moderate to prevent in-source fragmentation).
- Collision Energy (CE): Stepped 10, 20, 40 eV.
- Why: Stepped CE captures both the intact parent ion and the diagnostic fragments in a single run.

4. Data Analysis Criteria:

- Pass: Presence of 258.97/260.97 doublet AND detection of 216.97 daughter ion.
- Fail: Absence of doublet (indicates debromination) or absence of 216.97 fragment (indicates incorrect ether chain).

Mechanistic Visualization

The following diagram illustrates the fragmentation logic, highlighting the critical decision nodes for structural confirmation.



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Caption: Predicted ESI+ fragmentation pathway for **2-Bromo-5-cyclopropoxy-4-nitropyridine**. The transition from m/z 259 to 217 is the primary diagnostic event.

References

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